

Navigating the Safety Landscape of 2-Methoxypropanoic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: *2-Methoxypropanoic acid*

Cat. No.: *B1208107*

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For Researchers, Scientists, and Drug Development Professionals

2-Methoxypropanoic acid, a valuable building block in organic synthesis and pharmaceutical development, requires careful handling due to its potential hazards. This technical guide provides a comprehensive overview of its safety profile, handling precautions, and emergency procedures to ensure a safe laboratory environment. While specific quantitative toxicological data such as LD50 values are not readily available in public literature, the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for its hazardous properties.

Core Safety and Hazard Information

2-Methoxypropanoic acid is classified as harmful if swallowed and can cause skin and eye irritation, as well as respiratory irritation.^{[1][2]} Adherence to proper safety protocols is therefore essential to minimize risk.

GHS Classification and Physical Properties

The following table summarizes the key hazard classifications and physical characteristics of **2-Methoxypropanoic acid**.

Parameter	Value	Source(s)
GHS Pictogram	[1]	
Signal Word	Warning	[1] [2]
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1] [2]
Precautionary Statements	P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P321, P330, P332+P313, P337+P313, P362, P403+P233, P405, P501	[2]
Molecular Formula	C ₄ H ₈ O ₃	[1]
Molecular Weight	104.11 g/mol	[2]
Density	1.0915 g/cm ³ @ 20 °C	[2]
Boiling Point	105-108 °C @ 25 Torr	[2]
Flash Point	87.1 ± 13.3 °C	[2]

Handling and Storage Protocols

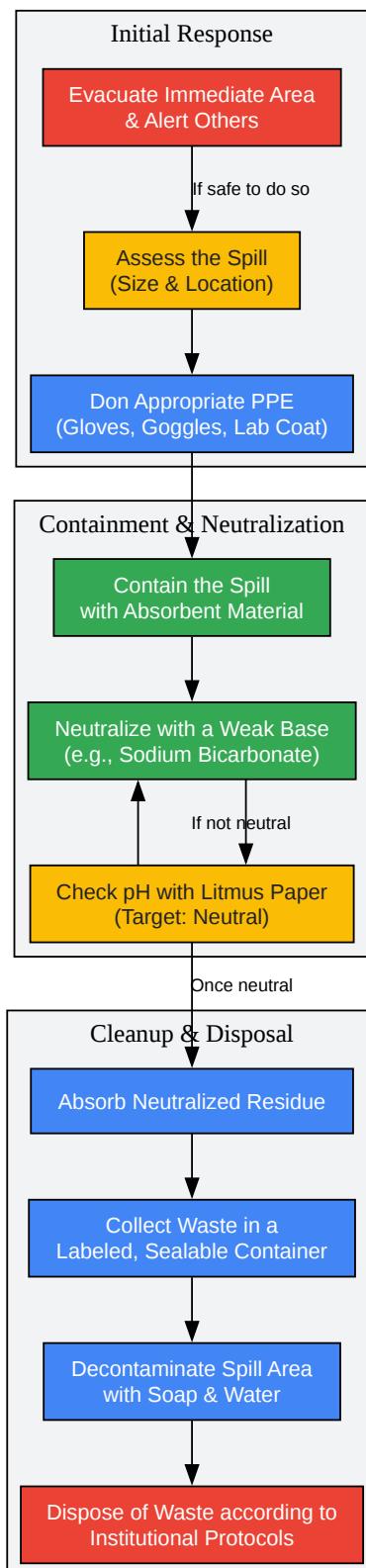
To mitigate the risks associated with **2-Methoxypropanoic acid**, the following handling and storage procedures should be strictly followed:

- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.

- Hand Protection: Use chemically resistant gloves (e.g., nitrile, neoprene).
- Body Protection: Wear a lab coat and closed-toe shoes.
- Hygiene: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.

Emergency Procedures: Spill Response Workflow

A prompt and appropriate response to a spill is crucial to prevent harm to personnel and the environment. The following workflow outlines the steps for handling a **2-Methoxypropanoic acid** spill.



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Caption: Workflow for handling a **2-Methoxypropanoic acid** spill.

Toxicological Information: A Note on Data Gaps

While the GHS classification indicates potential for acute oral toxicity, specific LD50 (median lethal dose) values for **2-Methoxypropanoic acid** are not readily found in publicly available toxicological databases.^[1] Much of the available literature focuses on its metabolite, 2-methoxypropanol-1. For instance, a prenatal developmental toxicity study in rabbits on 2-methoxypropionic acid, a closely related compound, identified a No-Observed-Adverse-Effect Level (NOAEL) for developmental toxicity at 26 mg/kg body weight/day.^[3] However, direct extrapolation of this data to **2-Methoxypropanoic acid** should be done with caution. In the absence of specific toxicity data, a conservative approach to handling, assuming a moderate level of toxicity as indicated by the "Harmful if swallowed" classification, is prudent.

Disclaimer: This guide is intended for informational purposes only and should not be substituted for a comprehensive risk assessment conducted by qualified professionals. Always consult the specific Safety Data Sheet (SDS) provided by the supplier and adhere to all institutional and regulatory safety guidelines.

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